

Introduction: The Significance of a Bifunctional Boronic Acid

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Compound of Interest

Compound Name:	[4-(4-boronophenoxy)phenyl]boronic Acid
CAS No.:	19014-29-0
Cat. No.:	B090971

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[4-(4-boronophenoxy)phenyl]boronic acid is a bifunctional molecule of significant interest in medicinal chemistry and materials science. As an arylboronic acid, it possesses the unique ability to form reversible covalent bonds with diols, a property that has been extensively leveraged for creating sensors and drug delivery systems for diol-containing molecules like saccharides.[1][2] The presence of two boronic acid moieties connected by a flexible ether linkage offers the potential for creating advanced polymeric materials, supramolecular assemblies, or bivalent inhibitors that can bridge two binding sites in a biological target.

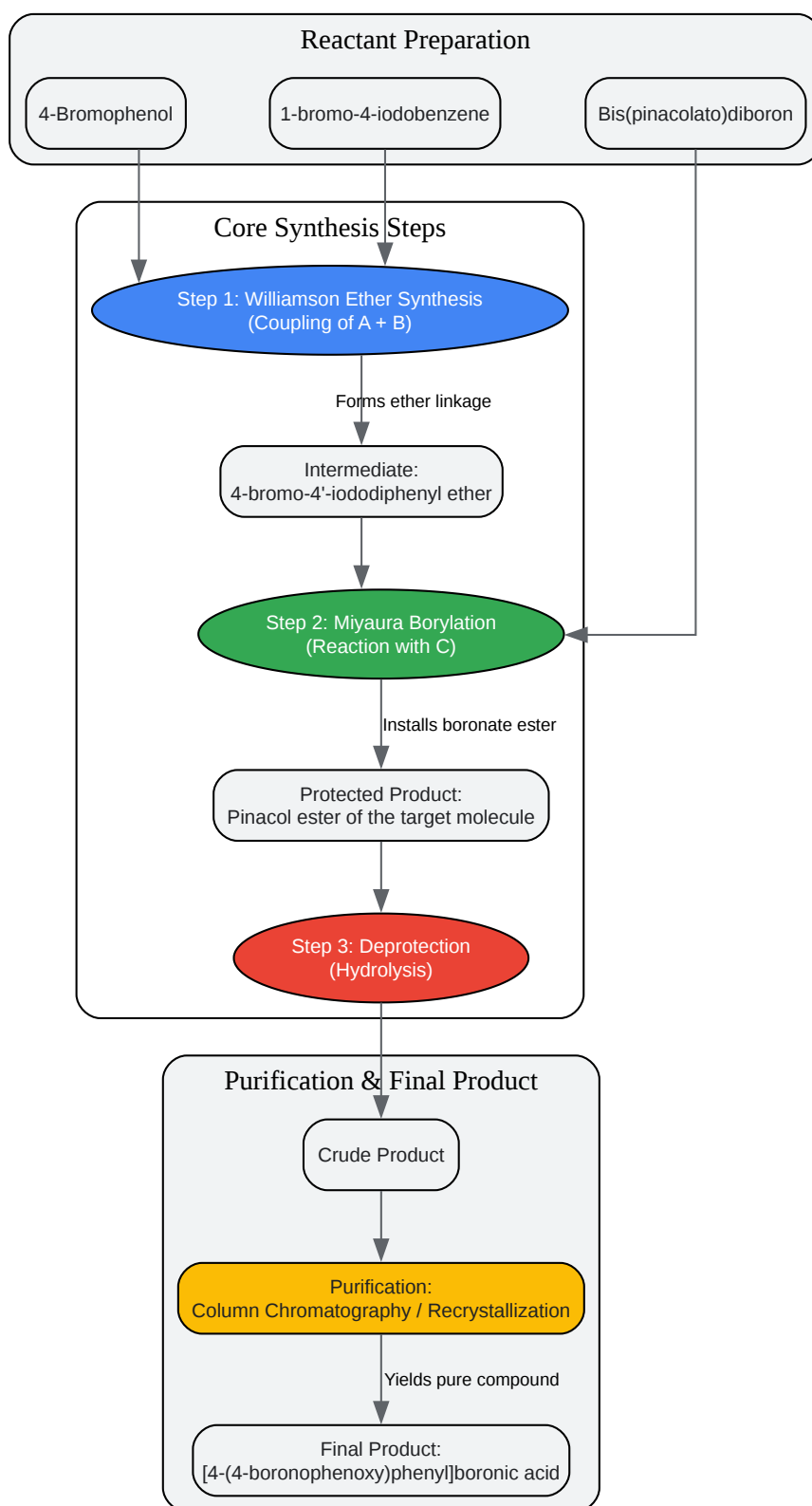
However, the very reactivity that makes boronic acids useful also presents challenges in their synthesis, purification, and characterization. Boronic acids are prone to dehydration to form cyclic trimeric anhydrides (boroxines) and can be susceptible to oxidative or protodeboronation, which can compromise sample purity and experimental reproducibility.[3][4] This guide provides a comprehensive framework for the robust characterization of **[4-(4-boronophenoxy)phenyl]boronic acid**, ensuring scientific integrity from initial synthesis to final application.

PART 1: Synthesis and Purification Strategy

A reliable characterization begins with a pure compound. The synthesis of diaryl ethers with boronic acid functionalities often involves transition-metal-catalyzed cross-coupling reactions. The choice of purification is critical to remove catalysts, starting materials, and byproducts.

Synthetic Approach: A Conceptual Workflow

A common route to synthesize molecules like **[4-(4-boronophenoxy)phenyl]boronic acid** involves a multi-step process, often culminating in a palladium-catalyzed Suzuki-Miyaura coupling or a Grignard reaction followed by borylation.^{[5][6]} The general logic is to couple two distinct phenyl rings, one of which already contains or is later converted to a boronic acid or a protected boronate ester.



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Caption: Conceptual synthesis workflow for diaryl ether boronic acids.

Purification: Addressing the Challenges

The purification of boronic acids requires careful consideration. While standard silica gel chromatography is a common technique, the acidic nature of silica can sometimes lead to degradation.^[7]

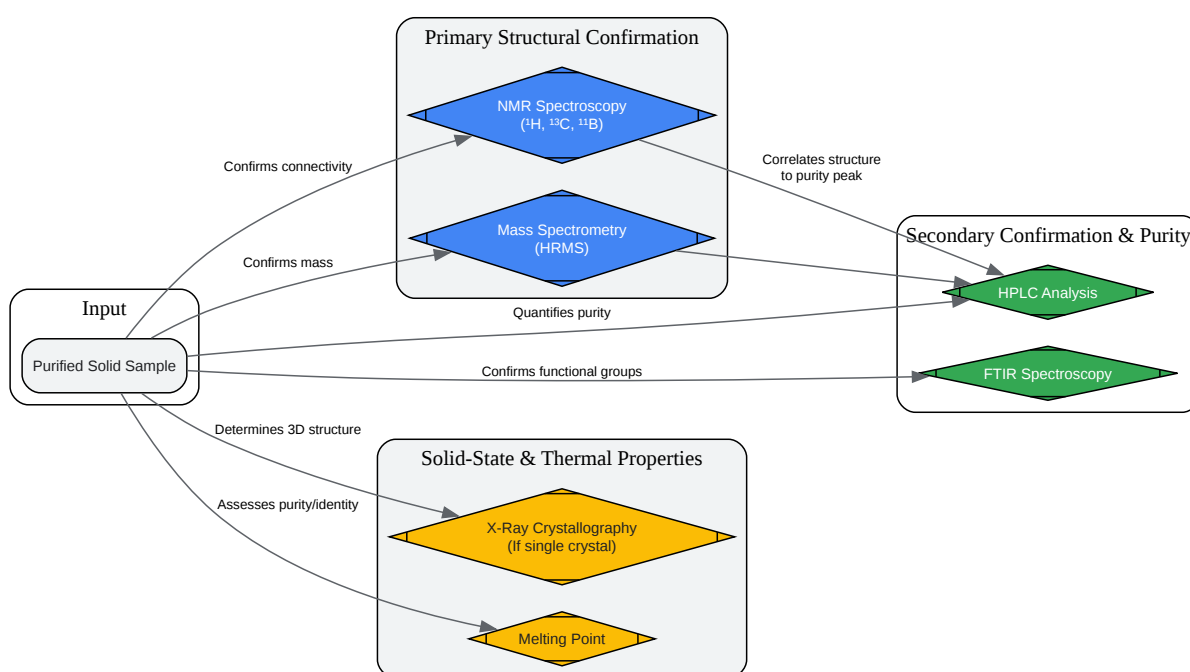
Expert Insight: It is often advantageous to purify the boronic acid in its more stable boronate ester form (e.g., a pinacol ester) via chromatography. These esters are generally less polar and more robust on silica gel.^{[7][8]} The pure ester can then be hydrolyzed to the desired boronic acid in a clean, final step.

Recommended Purification Protocol (Post-Synthesis):

- Work-up: After the reaction, perform a standard aqueous work-up to remove water-soluble reagents.
- Solvent Extraction: Extract the crude product into an organic solvent like ethyl acetate or dichloromethane.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium or sodium sulfate, filter, and concentrate under reduced pressure.
- Chromatography/Recrystallization:
 - Option A (Preferred): If the product is a boronate ester, purify it using silica gel column chromatography with a hexane/ethyl acetate gradient.
 - Option B: For the free boronic acid, recrystallization from a suitable solvent system (e.g., water, or an organic solvent mixture like dichloroethane) can be effective.^[9] Column chromatography can also be used, sometimes with acetone as an eluent for moderately polar acids.^[9]

PART 2: Core Analytical Characterization

A multi-technique approach is essential to unambiguously confirm the structure, purity, and properties of **[4-(4-boronophenoxy)phenyl]boronic acid**.



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Caption: A comprehensive analytical workflow for boronic acid characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the chemical structure. For boronic acids, a combination of ^1H , ^{13}C , and ^{11}B NMR provides a complete picture.

- ^1H NMR: Confirms the proton environment. For **[4-(4-boronophenoxy)phenyl]boronic acid**, one would expect to see distinct signals for the aromatic protons on both phenyl rings.

The protons adjacent to the electron-withdrawing boronic acid group will be shifted downfield compared to those on the phenoxy ring. The broad singlet for the B(OH)_2 protons is also a key indicator, though its chemical shift can be highly variable and it readily exchanges with D_2O .[\[10\]](#)

- ^{13}C NMR: Provides information about the carbon skeleton. A key challenge is that the carbon atom directly attached to the boron is often broadened and may be difficult to observe due to quadrupolar relaxation of the ^{11}B nucleus.[\[11\]](#)[\[12\]](#)
- ^{11}B NMR: This is crucial for confirming the state of the boron atom. Free boronic acids typically show a broad signal in the range of 25–35 ppm.[\[11\]](#) The formation of tetracoordinate boronate esters (e.g., by interaction with a diol or a Lewis base) will shift this signal upfield to around 10 ppm, providing a direct way to monitor binding events.[\[11\]](#)

Data Summary Table: Expected NMR Characteristics

Nucleus	Expected Chemical Shift (δ , ppm)	Key Features
^1H	7.0 - 8.2	Aromatic region showing distinct doublets for the para-substituted rings.
	Variable (Broad)	B(OH)_2 protons; signal disappears upon D_2O exchange.
^{13}C	110 - 160	Signals corresponding to all aromatic carbons.
	Not Observed	The C-B carbon is often unobservable or very broad. [12]

| ^{11}B | 25 - 35 | Broad singlet, characteristic of a tricoordinate boronic acid.[\[11\]](#) |

Step-by-Step Protocol for NMR Sample Preparation:

- **Solvent Choice:** Dissolve 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent. DMSO- d_6 is often an excellent choice as it can solubilize both the boronic acid and its potential anhydride forms, and the $B(OH)_2$ protons are often clearly visible.
- **Internal Standard:** Add a suitable internal standard if quantitative NMR (qNMR) is required.
- **Water Suppression:** If acquiring spectra in a protic solvent, use appropriate water suppression pulse sequences.
- **^{11}B NMR Acquisition:** Use a boron-free quartz NMR tube for the best results. Acquire against a reference standard like $BF_3 \cdot OEt_2$.

Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the molecular weight and elemental composition of the target compound.

- **Technique:** High-Resolution Mass Spectrometry (HRMS) using techniques like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) is preferred.[\[12\]](#)
- **Expected Ionization:** Boronic acids can be analyzed in both positive and negative ion modes. In negative mode, the $[M-H]^-$ ion is often observed. In positive mode, adducts like $[M+H]^+$ or $[M+Na]^+$ may be seen.
- **Fragmentation:** The fragmentation pattern can provide further structural confirmation. A characteristic loss is that of H_2O from the boronic acid moiety.
- **Isotopic Pattern:** Boron has two main isotopes, ^{10}B (~20%) and ^{11}B (~80%). This results in a characteristic isotopic pattern for boron-containing fragments, which serves as a powerful diagnostic tool.

Step-by-Step Protocol for MS Sample Preparation:

- **Sample Solution:** Prepare a dilute solution of the sample (~10 $\mu g/mL$) in a suitable solvent like methanol or acetonitrile/water.[\[13\]](#)
- **Infusion:** Directly infuse the sample into the mass spectrometer or inject it via an LC system.

- Data Acquisition: Acquire data in both positive and negative ESI modes over a relevant m/z range (e.g., 50-650).^[14]
- Analysis: Compare the observed exact mass with the theoretical mass for the chemical formula $C_{12}H_{11}B_2O_4$. The difference should be less than 5 ppm for confident identification.

High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for assessing the purity of the synthesized compound.

- Rationale: Developing a robust HPLC method is critical for quality control, allowing for the separation of the desired product from starting materials, byproducts, and degradation products like the deboronated analogue (diphenyl ether).
- Column Choice: Reversed-phase columns, such as a C18, are typically used. For challenging separations of structurally similar boronic acids, columns like the XSelect™ Premier HSS T3 can provide excellent resolution.
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The pH of the mobile phase can be crucial for achieving good peak shape.
- Detection: UV detection is standard, typically monitored at a wavelength where the aromatic rings have strong absorbance (e.g., ~254 nm).

Data Summary Table: Example HPLC Method Parameters

Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard reversed-phase column suitable for aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acidified mobile phase to ensure consistent ionization state.
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase chromatography.
Gradient	5% to 95% B over 20 min	A broad gradient to elute compounds with a wide range of polarities.
Flow Rate	1.0 mL/min	Standard analytical flow rate.
Detection	UV at 254 nm	Wavelength for detecting the aromatic system.

| Injection Volume | 10 µL | Standard injection volume. |

X-ray Crystallography

If a single crystal of sufficient quality can be grown, X-ray crystallography provides the definitive, unambiguous 3D structure of the molecule in the solid state.

- **Significance:** This technique can confirm the exact bond lengths and angles, such as the O-B-O bond angle, which is typically close to 120° for tricoordinate boronic acids.[\[15\]](#) It also reveals intermolecular interactions, such as the hydrogen-bonding patterns between boronic acid groups, which often form dimeric structures in the crystal lattice.[\[15\]](#)
- **Experimental:** Single crystals can be grown by slow evaporation of a solvent, layering a good solvent with a poor solvent (e.g., methanol/hexane), or vapor diffusion.[\[15\]](#)

PART 3: Stability Considerations

Boronic acids are not indefinitely stable, and understanding their degradation pathways is key to their effective use.^[16]

- **Oxidative Instability:** Boronic acids can be oxidized, particularly by reactive oxygen species, leading to deboronation and formation of the corresponding phenol.^[17] The stability can be assessed by exposing the compound to an oxidizing agent like hydrogen peroxide and monitoring its degradation over time by HPLC.^[16]
- **Formation of Anhydrides (Boroxines):** In the solid state or in non-hydroxylic solvents, boronic acids can reversibly dehydrate to form six-membered boroxine rings. This can be observed by IR spectroscopy (disappearance of the O-H stretch) and can sometimes complicate NMR analysis.^[11] Adding a small amount of D₂O to the NMR sample can break up these oligomers and simplify the spectrum.^[11]

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